

Protocol for Dissolving and Storing AT791

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT791

Cat. No.: B15614096

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Introduction

AT791 is a potent and orally bioavailable inhibitor of Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9).[1][2] It plays a crucial role in immunology and autoimmune disease research by inhibiting TLR7 and TLR9 signaling pathways.[1][3] Proper dissolution and storage of **AT791** are critical to ensure its stability and efficacy in experimental settings. This document provides detailed protocols for the effective handling of **AT791**.

Chemical Properties

Property	Value	Reference
Molecular Formula	C23H31N3O3	[4]
Molecular Weight	397.51 g/mol	[4]
CAS Number	1219962-49-8	[4]

Solubility Data

AT791 exhibits varying solubility in different solvents. It is crucial to use fresh, anhydrous solvents, as moisture can affect solubility.[2]

Solvent	Solubility	Notes
DMSO	≥ 80 mg/mL (≥ 201.25 mM)	Sonication or heating may be required to aid dissolution. Use newly opened, hygroscopic DMSO for best results. [1] [2] [3]
Ethanol	20 mg/mL	
Water	Insoluble	

Experimental Protocols

Reconstitution of AT791 Powder

This protocol describes the preparation of a stock solution from solid **AT791**.

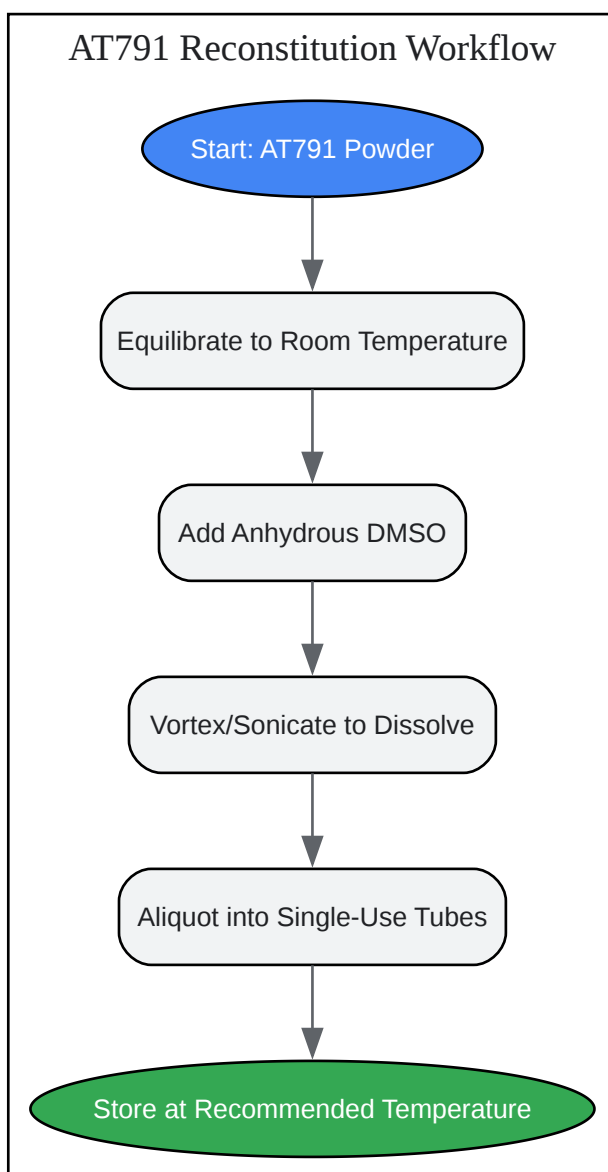
Materials:

- **AT791** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibrate the **AT791** vial to room temperature before opening.
- Based on the desired stock concentration, calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution, add 0.2516 mL of DMSO to 1 mg of **AT791** powder.

- Add the calculated volume of fresh, anhydrous DMSO to the vial containing **AT791** powder.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
- If dissolution is slow, sonicate the vial in a water bath for short intervals until a clear solution is obtained.[3] Gentle heating can also be applied.[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2][3]



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AT791 Reconstitution Workflow

Preparation of Working Solutions for In Vitro and In Vivo Studies

For cell-based assays, it is important to ensure that the final concentration of DMSO is not cytotoxic (typically $\leq 0.1\%$).^[3] For in vivo studies, specific formulations are required to ensure bioavailability.

For In Vitro Use (Cell-based Assays):

- Thaw a single-use aliquot of the **AT791** DMSO stock solution at room temperature.
- Serially dilute the stock solution with cell culture medium to achieve the desired final concentration.
- Pre-warming the stock solution and culture medium to 37°C before dilution can help prevent precipitation.^[3]

For In Vivo Use (Oral Administration):

This protocol provides an example of a formulation for oral administration.

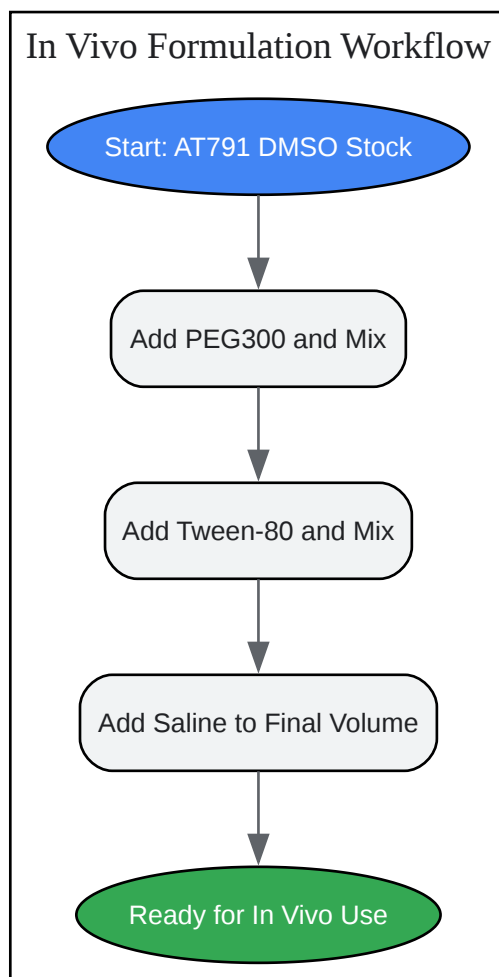
Materials:

- **AT791** DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)

Procedure:^[1]

- To prepare a 1 mL working solution, start with 100 μ L of a 25 mg/mL **AT791** DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.

- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to reach a final volume of 1 mL.



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In Vivo Formulation Workflow

Storage and Stability

Proper storage is essential to maintain the integrity of **AT791**.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months to 1 year[1][2][3]
-20°C	1 month[1][2]	

Storage Recommendations:

- Store the solid powder at -20°C for long-term storage.
- Store stock solutions in tightly sealed vials at -80°C for up to one year.[2][3]
- Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[2][3]

Safety Precautions

- Handle **AT791** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.[4][5]

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- To cite this document: BenchChem. [Protocol for Dissolving and Storing AT791]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614096#protocol-for-dissolving-and-storing-at791]

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